

Synthesis of DNA Crosslinker 4 Dihydrochloride: A Technical Overview

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Compound of Interest		
Compound Name:	DNA crosslinker 4 dihydrochloride	
Cat. No.:	B12415813	Get Quote

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Introduction

DNA crosslinker 4 dihydrochloride (CAS No. 2761734-23-8) is a potent DNA minor groove binder with demonstrated inhibitory activity against various cancer cell lines, including NCI-H460, A2780, and MCF-7.[1][2] Its ability to interact with the minor groove of DNA makes it a molecule of significant interest in anticancer research. This document aims to provide a technical guide on its synthesis; however, detailed, publicly available synthesis protocols for this specific compound are scarce. The information presented herein is based on general principles of synthesizing DNA minor groove binders and available data for related compounds.

Chemical Properties and Structure

Property	Value
CAS Number	2761734-23-8
Molecular Formula	C16H24Cl2N8O
Molecular Weight	415.32 g/mol

Table 1: Physicochemical Properties of **DNA Crosslinker 4 Dihydrochloride**.





General Synthesis Principles of DNA Minor Groove Binders

The synthesis of DNA minor groove binders, a class to which **DNA crosslinker 4 dihydrochloride** belongs, often involves multi-step organic synthesis. These molecules are typically composed of repeating heterocyclic units, such as pyrroles or imidazoles, connected by amide bonds. This structural motif allows them to adopt a crescent shape that complements the curvature of the DNA minor groove.

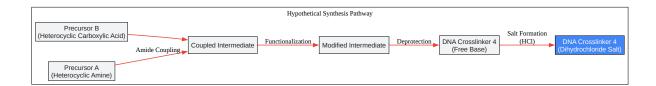
A general workflow for the synthesis of such compounds can be visualized as follows:

A generalized workflow for the synthesis of DNA minor groove binders.

Hypothetical Synthesis Pathway

While the precise synthesis route for **DNA crosslinker 4 dihydrochloride** is not publicly documented, a plausible synthetic strategy can be inferred based on its chemical formula and the common methodologies for creating similar structures. The synthesis would likely involve the coupling of pre-functionalized heterocyclic monomers, followed by modifications to introduce the necessary functional groups and subsequent conversion to the dihydrochloride salt.

The following diagram illustrates a hypothetical, high-level synthetic pathway.



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A hypothetical synthetic pathway for **DNA Crosslinker 4 Dihydrochloride**.

Experimental Protocols for Related Compounds

Detailed experimental protocols for the synthesis of other DNA minor groove binders have been published. For instance, the synthesis of distamycin analogues often involves the following key steps:

- Preparation of Building Blocks: Synthesis of N-methylpyrrole carboxylic acid and amine derivatives. This often involves nitration of pyrrole esters, followed by reduction and protection of the resulting amine.
- Peptide Coupling: Stepwise coupling of the pyrrole units using standard peptide coupling reagents such as DCC (N,N'-dicyclohexylcarbodiimide) or EDC (1-ethyl-3-(3dimethylaminopropyl)carbodiimide) in the presence of an activating agent like HOBt (1hydroxybenzotriazole).
- Functionalization: Introduction of specific functionalities, such as alkylating groups or charged side chains, to the terminal ends of the molecule.
- Purification and Characterization: Purification of the final compound is typically achieved by high-performance liquid chromatography (HPLC). Characterization is performed using techniques like nuclear magnetic resonance (NMR) spectroscopy and mass spectrometry (MS) to confirm the structure and purity.

Data Presentation for Analogous Compounds

Quantitative data for the synthesis of related DNA minor groove binders often includes the following, which would be essential for a complete technical guide on **DNA crosslinker 4 dihydrochloride**.



Step	Reaction	Reagents	Solvent	Time (h)	Temp (°C)	Yield (%)
1	Nitration	HNO3, Ac2O	Acetic Acid	2	0	85
2	Reduction	H2, Pd/C	Methanol	4	25	95
3	Coupling	EDC, HOBt	DMF	12	25	70
4	Deprotectio n	TFA	DCM	1	25	98

Table 2: Representative Quantitative Data for the Synthesis of a Pyrrole-Amide DNA Minor Groove Binder.

Conclusion

While a detailed, step-by-step synthesis protocol for **DNA crosslinker 4 dihydrochloride** is not available in the public domain, this guide provides a framework for its potential synthesis based on established methodologies for analogous DNA minor groove binders. The development of a precise and efficient synthesis route would be a valuable contribution to the field of medicinal chemistry, enabling further investigation into the therapeutic potential of this promising anticancer agent. Researchers aiming to synthesize this compound would likely need to rely on patent literature or develop a novel synthetic route based on the general principles outlined here.

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